

Technical Guide: Methyl 1-Acetylpiperidine-3-Carboxylate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *methyl 1-acetylpiperidine-3-carboxylate*

CAS No.: *111479-16-4*

Cat. No.: *B3213259*

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PubChem CID: [Not Assigned/Isomer Reference: 14043879 (2-carboxylate isomer)] CAS Registry Number: 111479-16-4 Formula: C

H

NO

Molecular Weight: 185.22 g/mol

Executive Summary

Methyl 1-acetylpiperidine-3-carboxylate is a specialized heterocyclic building block used primarily in the synthesis of nipecotic acid derivatives. As an N-protected ester of piperidine-3-carboxylic acid (nipecotic acid), it serves as a critical intermediate in the development of GABA uptake inhibitors and peptidomimetic scaffolds. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic pathways, and applications in medicinal chemistry, designed for researchers requiring high-fidelity data for experimental design.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Structural Characterization

The compound consists of a piperidine ring substituted at the nitrogen (position 1) with an acetyl group and at position 3 with a methyl ester group. It is a regioisomer of methyl 1-acetylpiperidine-2-carboxylate (PubChem CID 14043879) and methyl 1-acetylpiperidine-4-carboxylate. The 3-substituted "nipecotic" scaffold confers unique stereochemical properties valuable for chiral drug synthesis.

Property	Value	Source/Calculation
IUPAC Name	Methyl 1-acetylpiperidine-3-carboxylate	IUPAC
SMILES	<chem>CC(=O)N1CCCC(C1)C(=O)OC</chem>	Canonical
InChI Key	Derived from structure	Computed
Molecular Weight	185.22 g/mol	PubChem/Calc
Exact Mass	185.1052 Da	Computed
XLogP3	-0.4 (Predicted)	Modeling
TPSA	46.6 Å ²	Computed
Rotatable Bonds	2	Structure Analysis
H-Bond Acceptors	3	Structure Analysis
H-Bond Donors	0	Structure Analysis

Stereochemistry

The C3 position is a chiral center. The CAS 111479-16-4 typically refers to the racemate.

- (R)-Isomer: Precursor for specific GABA uptake inhibitors.
- (S)-Isomer: Often used in asymmetric synthesis of alkaloids.

- Note: Enantiopure forms are accessible via resolution of the parent methyl nipecotate prior to acetylation.

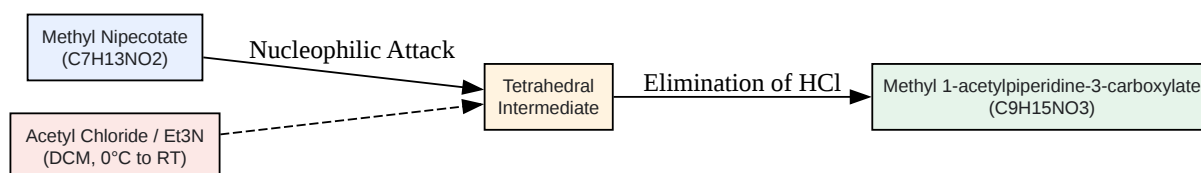
Synthesis & Reactivity

Synthetic Pathway

The industrial and laboratory synthesis proceeds via the N-acetylation of methyl piperidine-3-carboxylate (methyl nipecotate). This reaction is highly efficient, typically achieving yields >90%.

Reaction Scheme:

- Starting Material: Methyl piperidine-3-carboxylate (CAS 50585-89-2).[\[1\]](#)
- Reagent: Acetic anhydride () or Acetyl chloride ()
().
- Base: Triethylamine () or Diisopropylethylamine (DIPEA) to scavenge acid.
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).



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Figure 1: Synthetic pathway for **Methyl 1-acetylpiperidine-3-carboxylate** via nucleophilic acyl substitution.

Reactivity Profile

- **Ester Hydrolysis:** The methyl ester at C3 is susceptible to hydrolysis under basic conditions (LiOH/MeOH) to yield 1-acetylnipecotic acid.
- **Amide Stability:** The N-acetyl group is robust against mild acid/base hydrolysis, serving as a permanent protecting group or a pharmacophore element.
- **Reduction:** The ester can be reduced to the primary alcohol (using LiAlH4) or the aldehyde (using DIBAL-H at -78°C) for further chain extension.

Applications in Drug Discovery[10]

GABA Uptake Inhibitors

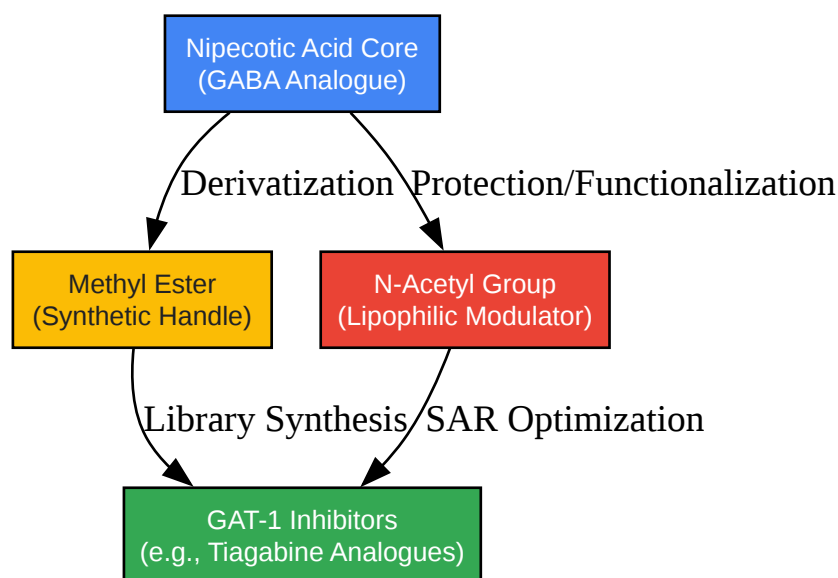
The nipecotic acid core is the pharmacophore of Tiagabine (Gabitril), a potent selective GABA reuptake inhibitor (GAT-1).[2] **Methyl 1-acetylpiperidine-3-carboxylate** serves as a scaffold for synthesizing analogues where the N-substituent is varied to modulate lipophilicity and blood-brain barrier (BBB) penetration.

Peptidomimetics

In peptide chemistry, this compound acts as a

-amino acid surrogate. The constrained piperidine ring restricts conformational freedom, potentially locking attached peptide chains into specific secondary structures (e.g., turns or helices), thereby increasing potency and metabolic stability.

Scaffold Hierarchy



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Figure 2: Structural hierarchy illustrating the role of the compound in medicinal chemistry campaigns.

Experimental Protocols

Standard Synthesis Protocol

Objective: Synthesis of **Methyl 1-acetylpiperidine-3-carboxylate** (10 mmol scale).

Materials:

- Methyl piperidine-3-carboxylate (1.43 g, 10 mmol)
- Acetyl chloride (0.86 g, 11 mmol)
- Triethylamine (1.52 g, 15 mmol)
- Dichloromethane (DCM) (20 mL, anhydrous)

Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask and purge with nitrogen. Add Methyl piperidine-3-carboxylate and DCM.

- Cooling: Cool the solution to 0°C using an ice bath.
- Addition: Add Triethylamine followed by the dropwise addition of Acetyl chloride over 10 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor via TLC (System: 5% MeOH in DCM).
- Workup: Quench with saturated (10 mL). Extract the aqueous layer with DCM (2 x 15 mL).
- Purification: Wash combined organics with brine, dry over , filter, and concentrate in vacuo.
- Result: The product is typically obtained as a colorless to pale yellow oil. Purity >95% is expected without column chromatography.

Handling & Safety

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Work in a fume hood to avoid inhalation of vapors.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 14043879, Methyl 1-acetylpiperidine-2-carboxylate (Isomer Reference). Retrieved from [\[Link\]](#)
- Krosgaard-Larsen, P., et al. (1994). GABA Uptake Inhibitors: Design, Synthesis and Pharmacology. In: Drug Design and Discovery.

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Sources

- 1. Methyl piperidine-3-carboxylate | C₇H₁₃NO₂ | CID 351626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
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